

Application Note: Robust Extraction and Quantitation of 2-Hydroxyadipic Acid in Human Urine

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Compound of Interest

Compound Name: *2-Hydroxyhexanedioic Acid*
Disodium Salt

Cat. No.: *B12052560*

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Abstract & Clinical Significance

2-Hydroxyadipic acid (2-HAA) is a dicarboxylic acid intermediate in the catabolism of lysine, hydroxylysine, and tryptophan. Elevated urinary excretion of 2-HAA, often accompanied by 2-oxoadipic acid, is the biochemical hallmark of 2-hydroxyadipic aciduria (associated with DHTKD1 gene mutations) and alpha-ketoadipic aciduria. Beyond rare inborn errors of metabolism, emerging research links 2-HAA to fatty acid oxidation defects, diabetes biomarkers, and peroxisomal disorders (e.g., Zellweger syndrome).

This guide provides two distinct workflows:

- GC-MS (Gold Standard): For broad organic acid profiling and qualitative confirmation.
- LC-MS/MS (High-Throughput): For targeted, sensitive quantitation.

Pre-Analytical Considerations & Normalization

Expert Insight: Urine concentration varies significantly based on hydration. Absolute concentration ($\mu\text{mol/L}$) is clinically irrelevant without normalization.

- **Mandatory Normalization:** All quantitative results must be reported relative to Creatinine (e.g., mmol/mol creatinine).
- **Sample Storage:** Urine should be frozen at -20°C immediately after collection. 2-HAA is stable for months at -80°C but can degrade if subjected to repeated freeze-thaw cycles.
- **Bacterial Contamination:** Urease treatment is recommended for GC-MS to remove urea, which can obscure analyte peaks, though solvent extraction often mitigates this.

Protocol A: Gas Chromatography-Mass Spectrometry (GC-MS)

The historical and diagnostic standard for organic acidurias.

Principle

2-HAA is polar and non-volatile. To analyze it by GC, it must be extracted from the urine matrix and derivatized (silylated) to increase volatility and thermal stability.^[1]

Reagents

- **Internal Standard (IS):** Tropic acid or 3,3-dimethylglutaric acid (stable non-endogenous analogs).
- **Solvents:** Ethyl Acetate (EtOAc) and Diethyl Ether.^{[2][3]}
- **Derivatizing Agent:** BSTFA (N,O-Bis(trimethylsilyl)trifluoroacetamide) + 1% TMCS (Trimethylchlorosilane).^[2]
- **Acidifier:** 6M HCl.^[4]

Step-by-Step Workflow

- **Sample Preparation:**

- Thaw urine and vortex.[1]
- Transfer volume equivalent to 0.25 mg of creatinine (typically 0.5 – 2.0 mL) into a glass centrifuge tube.
- Add Internal Standard (e.g., 100 μ L of 1 mg/mL Tropic acid).
- Optional: Add Urease and incubate at 37°C for 30 min (removes urea interference).
- Oximation (Critical for Keto-Acid Preservation):
 - Why? While 2-HAA is a hydroxy acid, it co-occurs with 2-oxoadipic acid (unstable). Oximation stabilizes the keto-group, allowing simultaneous detection.
 - Add 500 μ L of Hydroxylamine-HCl (2.5% in water). Incubate 30 min at 60°C.
- Acidification & Salting Out:
 - Add 6M HCl dropwise until pH < 2.
 - Mechanism:[4][5][6] Protonates the carboxyl groups (-COOH), rendering 2-HAA uncharged and soluble in organic solvents.
 - Add solid NaCl to saturation ("Salting out" drives organics into the solvent phase).
- Liquid-Liquid Extraction (LLE):
 - Add 3 mL Ethyl Acetate.[4] Vortex vigorously for 2 mins. Centrifuge (3000 x g, 5 min).
 - Transfer organic (upper) layer to a clean glass vial.
 - Repeat extraction with 3 mL Diethyl Ether. Combine organic layers.
- Drying (The "Expert" Trap):
 - Evaporate solvents under a gentle stream of Nitrogen.
 - CRITICAL WARNING: Do not apply heat >25°C during evaporation. Hydroxy acids like 2-HAA can lactonize or degrade at high temperatures during the drying phase.

- Derivatization:
 - Add 100 μ L BSTFA + 1% TMCS.
 - Incubate at 60°C for 30 mins.
 - Result: Formation of Trimethylsilyl (TMS) derivatives (2-HAA-TMS).

GC-MS Parameters

- Column: DB-5MS or equivalent (30m x 0.25mm ID).
- Carrier Gas: Helium (1 mL/min).
- Temp Program: 70°C (2 min hold) $\rightarrow$ 10°C/min to 280°C.
- Detection: EI Source (70eV), Full Scan (m/z 50–550).
- Target Ion (TMS derivative): Look for characteristic fragment ions (typically M-15 or specific cleavage fragments).

Protocol B: LC-MS/MS (Targeted Quantitation)

Modern, high-throughput approach avoiding derivatization.

Principle

Uses Solid Phase Extraction (SPE) with Strong Anion Exchange (SAX) to selectively retain organic acids while washing away neutral interferences, followed by Reversed-Phase or HILIC chromatography.

Step-by-Step Workflow

- Sample Dilution:
 - Mix 100 μ L Urine + 10 μ L Internal Standard (Isotope labeled 2-HAA-d3 is preferred).
 - Add 300 μ L Formic Acid (0.1% in water).

- SPE Cleanup (Strong Anion Exchange - SAX):
 - Condition: 1 mL Methanol, then 1 mL Water.
 - Load: Apply acidified urine sample.[1][2][3][4][7]
 - Wash: 1 mL Water (removes salts/neutrals).
 - Elute: 500 µL Methanol containing 5% Formic Acid.
 - Mechanism:[4][5][6] 2-HAA (negatively charged at neutral pH) binds to SAX. Acidic elution protonates it, releasing it from the sorbent.
- LC-MS/MS Analysis:
 - Column: C18 Reversed Phase (e.g., Waters HSS T3) or HILIC (for better retention of polar acids).
 - Mobile Phase A: Water + 0.1% Formic Acid.[8]
 - Mobile Phase B: Acetonitrile.[8]
 - Ionization: Electrospray Ionization (ESI) in Negative Mode (-).

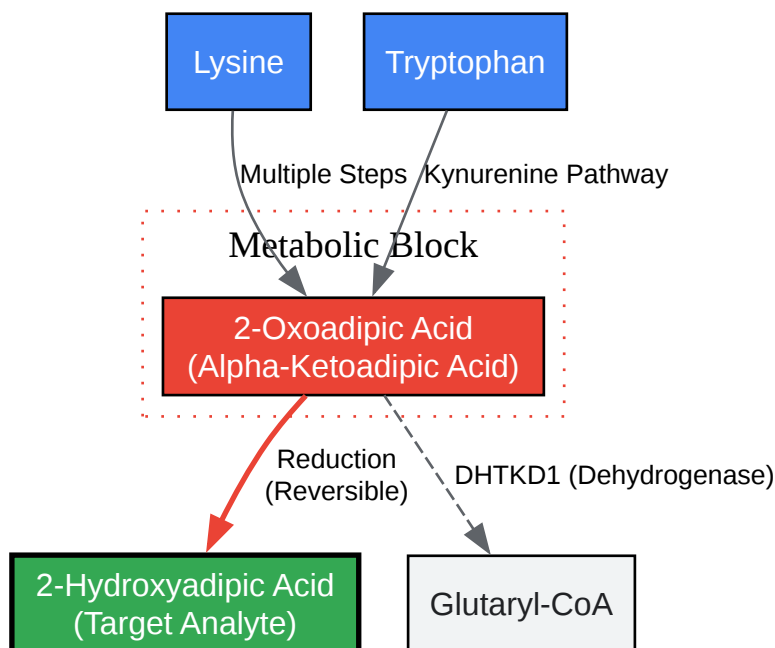
Validation Criteria (Self-Validating System)

Parameter	Acceptance Criteria
Linearity (R^2)	> 0.99 over 0.5 – 100 µmol/L range
Recovery	80% – 120% (Spike recovery in synthetic urine)
Matrix Effect	< 15% ion suppression (compare solvent std vs. urine spike)
Precision (CV)	< 15% (Inter-day and Intra-day)

Visualizations

Metabolic Pathway: Lysine to 2-HAA

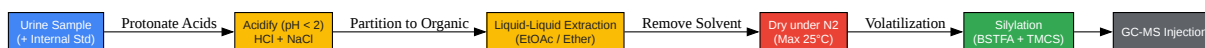
This diagram illustrates the biological origin of 2-HAA, showing where the metabolic block occurs in 2-oxoadipic aciduria.



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Caption: Formation of 2-Hydroxyadipic acid via reduction of 2-Oxoadipic acid when DHTKD1 is impaired.

GC-MS Extraction Workflow Logic



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Caption: Critical path for GC-MS preparation.^{[1][9]} Note the temperature constraint at the drying step.

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